

A Comprehensive Technical Guide to the Safe Handling of Methyl 3-methoxypropionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 3-methoxypropionate*

Cat. No.: *B1294447*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions for **Methyl 3-methoxypropionate**. The following sections detail the chemical and physical properties, hazard classifications, and necessary safety measures to be employed when working with this compound in a laboratory setting.

Chemical and Physical Properties

Methyl 3-methoxypropionate is a clear, colorless liquid.^[1] A summary of its key physical and chemical properties is presented below to inform safe handling and storage procedures.

Property	Value	References
CAS Number	3852-09-3	[1] [2]
Molecular Formula	C5H10O3	[1] [2]
Molecular Weight	118.13 g/mol	[1] [3]
Boiling Point	142-143 °C	[1] [4]
Density	1.009 g/mL at 25 °C	[1] [4]
Flash Point	47 °C (116.6 °F) - closed cup	[4] [5]
Refractive Index	n20/D 1.402	[4]
Vapor Pressure	5.3 mmHg at 25 °C	[6]
Water Solubility	428.60 g/L at 25 °C	[7]

Hazard Identification and Classification

Methyl 3-methoxypropionate is classified as a flammable liquid and vapor. It can cause serious eye irritation and may cause respiratory irritation.[\[3\]](#) It is also considered harmful if inhaled. Some sources suggest it may be harmful if swallowed and could cause skin irritation.[\[3\]](#)

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Flammable Liquids	Category 3	Warning	H226: Flammable liquid and vapour
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled
Reproductive Toxicity	Category 2	Warning	H361: Suspected of damaging fertility or the unborn child

Source: GHS classification information aggregated from multiple sources.[\[2\]](#)

NFPA 704 Rating (estimated):[\[5\]](#)

- Health: 2
- Flammability: 2
- Instability: 0

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Methyl 3-methoxypropionate**.

3.1 Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[5\]](#)[\[8\]](#)

- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][9]
- Ground and bond containers when transferring material to prevent static discharge.[2][5]

3.2 Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles or a face shield that conforms to EN166 or NIOSH standards.[2][5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[2][5]
- Respiratory Protection: If exposure limits are exceeded or if ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter. [5]

3.3 Handling Procedures:

- Avoid breathing vapors or mist.[5]
- Avoid contact with eyes, skin, and clothing.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[2]
- Use non-sparking tools.[2][8]
- Wash hands thoroughly after handling.[2]

3.4 Storage Procedures:

- Store in a cool, dry, and well-ventilated place away from sources of ignition.[5][8]
- Keep containers tightly closed when not in use.[2][5]
- Store in a designated "Flammables-area".[1][5]

Accidental Release and First Aid Measures

4.1 Accidental Release Measures:

- Small Spills: Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable, closed container for disposal.[5]
- Large Spills: Evacuate personnel to a safe area. Remove all sources of ignition and provide adequate ventilation.[2] Prevent the spill from entering drains or waterways.[5]
- Use a spark-proof tool and non-sparking tools during cleanup.[5]

4.2 First Aid Measures:

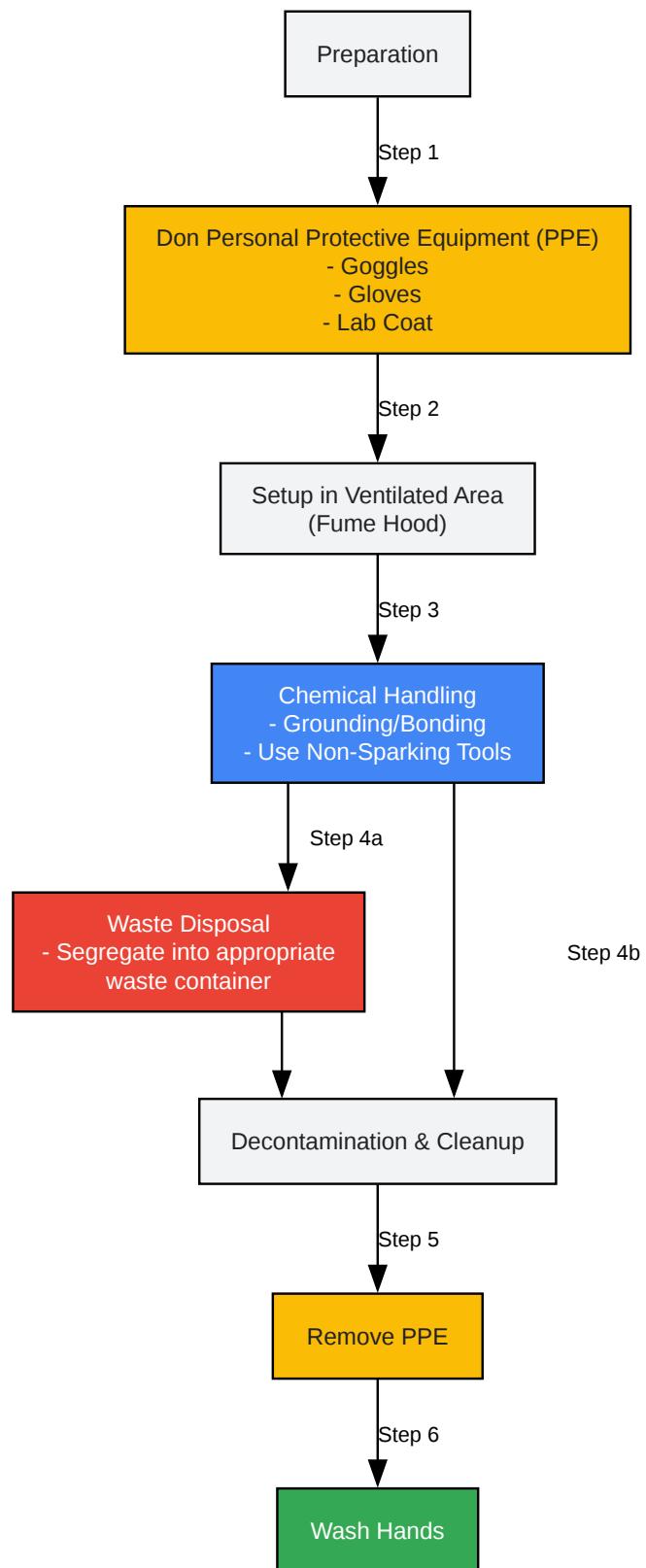
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[5]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[5]
- Inhalation: Remove the individual from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[5]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5][8]
- Specific Hazards: The vapor is flammable and can travel to a source of ignition and flash back.[5] Thermal decomposition may produce irritating and highly toxic gases.[5]
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5]

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Methyl 3-methoxypropionate** in a laboratory setting.

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Caption: Workflow for Safe Handling of **Methyl 3-methoxypropionate**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Methyl 3-methoxypropionate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294447#methyl-3-methoxypropionate-safety-data-sheet-sds-and-handling-precautions>]

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